

Personal protective equipment for handling SGC6870N

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Compound of Interest

Compound Name: SGC6870N

Cat. No.: B15588080

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Essential Safety and Handling of SGC6870N

For laboratory personnel engaged in drug development and scientific research, ensuring safe handling of chemical compounds is paramount. This guide provides essential safety protocols and logistical information for the handling and disposal of **SGC6870N**, a negative control for the potent and selective PRMT6 allosteric inhibitor, SGC6870. As the toxicological properties of **SGC6870N** have not been fully investigated, it is crucial to handle this compound with the utmost care, adhering to standard laboratory safety procedures for research chemicals of unknown hazard.^[1]

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn at all times when handling **SGC6870N** to minimize exposure and ensure personal safety.

PPE Category	Specification
Eye Protection	Safety glasses with side shields or goggles.
Hand Protection	Chemical-resistant gloves, such as nitrile rubber. It is recommended to use gloves with a minimum thickness of 0.11 mm and a breakthrough time of at least 480 minutes. Inspect gloves for any damage prior to use.
Body Protection	A lab coat or other protective clothing should be worn to prevent skin contact.
Respiratory	If working in a poorly ventilated area or if there is a risk of aerosolization, a NIOSH-approved respirator may be necessary.

Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **SGC6870N** and ensuring a safe laboratory environment.

- **Handling:** Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of any dust or vapors. Avoid contact with skin, eyes, and clothing. After handling, wash hands thoroughly.[\[2\]](#)
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated place. The recommended storage temperature is 2-8°C.

Spill and Disposal Procedures

In the event of a spill, appropriate measures must be taken to contain and clean the area safely.

- **Spill Containment:** For small spills, wipe up with an absorbent material. For larger spills, dike the area to prevent spreading and absorb with an inert material such as vermiculite or sand.
[\[2\]](#)

- Disposal: Dispose of **SGC6870N** and any contaminated materials in accordance with local, state, and federal regulations for chemical waste. Do not allow the chemical to enter drains.

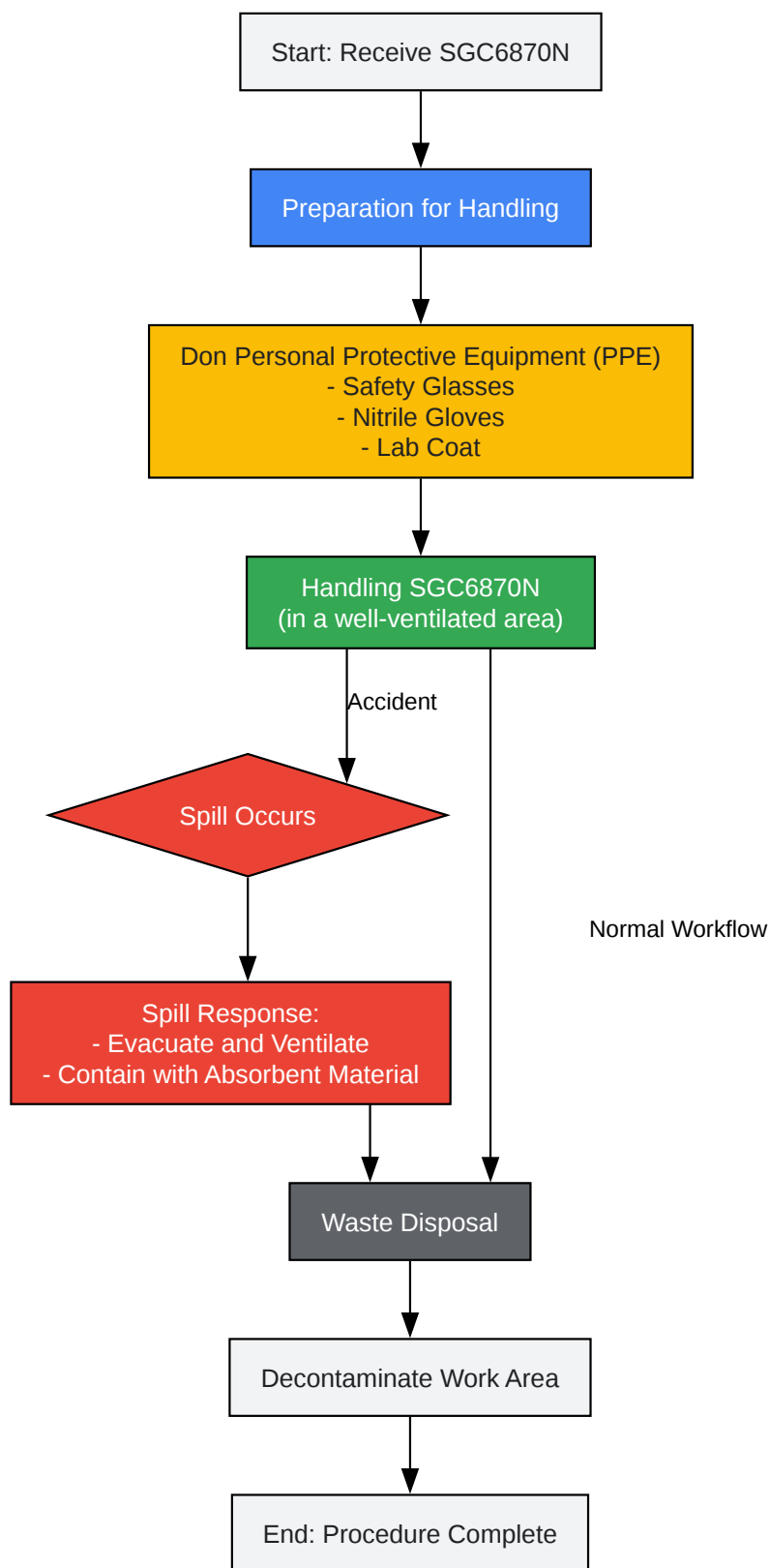
First Aid Measures

In case of accidental exposure, follow these first aid guidelines:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention if irritation persists.
- Skin Contact: Wash the affected area with soap and water. Remove contaminated clothing and wash it before reuse.
- Inhalation: Move to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

Experimental Workflow for Safe Handling of **SGC6870N**

The following diagram outlines the procedural steps for the safe handling and disposal of **SGC6870N** in a laboratory setting.



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SGC6870N Safe Handling and Disposal Workflow

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References

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